2-(5-Bromo-thiophen-2-yl)-piperidine Hydrobromide: Structural Analysis and Technical Guide

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Compound of Interest

Compound Name:	*2-(5-Bromo-thiophen-2-yl)-piperidine hydrobromide*
CAS No.:	*915402-14-1*
Cat. No.:	*B11767543*

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Executive Summary

2-(5-Bromo-thiophen-2-yl)-piperidine hydrobromide (CAS: Not universally listed, often referenced by catalog IDs e.g., CB3757316) is a bicyclic scaffold combining a saturated piperidine ring with an aromatic thiophene moiety.[1][2] The presence of a bromine atom at the C5 position of the thiophene ring renders this compound a critical "handle" for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), allowing medicinal chemists to elaborate the structure into complex bioactive molecules.

This compound typically functions as a late-stage intermediate or a pharmacophore scaffold in drug discovery, sharing structural homology with monoamine reuptake inhibitors (e.g., thienyl analogs of phenidates) and Factor Xa inhibitors.

Chemical Identity & Physicochemical Properties[2][3][4][5][6][7]

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Nomenclature and Identifiers

Property	Detail
IUPAC Name	2-(5-Bromothiophen-2-yl)piperidine hydrobromide
Common Name	5-Bromo-2-(2-piperidyl)thiophene HBr
Molecular Formula	C H BrNS · HBr (Total: C H Br NS)
Molecular Weight	246.17 g/mol (Free Base) / 327.08 g/mol (Salt)
SMILES	BrC1=CC=C(S1)C2CCCCN2.Br
Appearance	White to off-white crystalline solid

Structural Specifications

The molecule consists of two ring systems connected by a single bond (C2 of piperidine to C2 of thiophene).

- Chirality: The C2 carbon of the piperidine ring is a chiral center. Unless specified as (R) or (S), the material is typically supplied as a racemic mixture.
- Electronic Properties: The thiophene ring is electron-rich, making the C5 position highly susceptible to electrophilic aromatic substitution (EAS) or oxidative addition by transition metals.
- Salt Form: The hydrobromide (HBr) salt enhances water solubility and stability compared to the free amine, which is prone to oxidation (thiophene sulfur) and carbamate formation (secondary amine).

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Physicochemical Data

Parameter	Value (Predicted/Experimental)
Melting Point	185–190 °C (Decomposes)
Solubility	Soluble in DMSO, Methanol, Water (moderate); Insoluble in Hexane, Et O
pKa (Piperidine NH)	~9.5–10.5 (Basic)
Stability	Hygroscopic; store under inert atmosphere (Argon/Nitrogen) at 2–8°C.

Synthetic Methodologies

The synthesis of this compound requires careful orchestration to preserve the bromine atom, as standard reduction conditions used to form the piperidine ring (e.g., H

/Pd-C) would likely cause hydrodehalogenation (removing the bromine).

Validated Synthetic Route (Post-Reduction Bromination)

The most robust industrial route involves constructing the piperidine-thiophene scaffold first, followed by selective bromination.

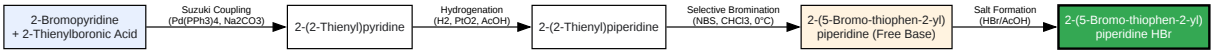
- Suzuki Coupling: Reaction of 2-bromopyridine with 2-thienylboronic acid yields 2-(2-thienyl)pyridine.
- Hydrogenation: Catalytic reduction of the pyridine ring (using PtO

  in acetic acid or Na/Ethanol) yields 2-(2-thienyl)piperidine.
- Selective Bromination: The secondary amine is protected (e.g., Boc-anhydride) or left free (as salt) while reacting with N-Bromosuccinimide (NBS) at low temperature (0°C to -78°C). The C5 position of thiophene is significantly more nucleophilic than the piperidine ring, allowing selective monobromination.

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- Salt Formation: Treatment with HBr in acetic acid or diethyl ether precipitates the hydrobromide salt.

Synthesis Workflow Diagram



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Caption: Step-wise synthesis preserving the halogen moiety via late-stage bromination.

Applications in Drug Discovery

Medicinal Chemistry Scaffold

This compound serves as a bioisostere for phenyl-piperidine systems. The thiophene ring introduces different electronic distribution and lipophilicity compared to a phenyl ring, often improving metabolic stability or receptor selectivity.

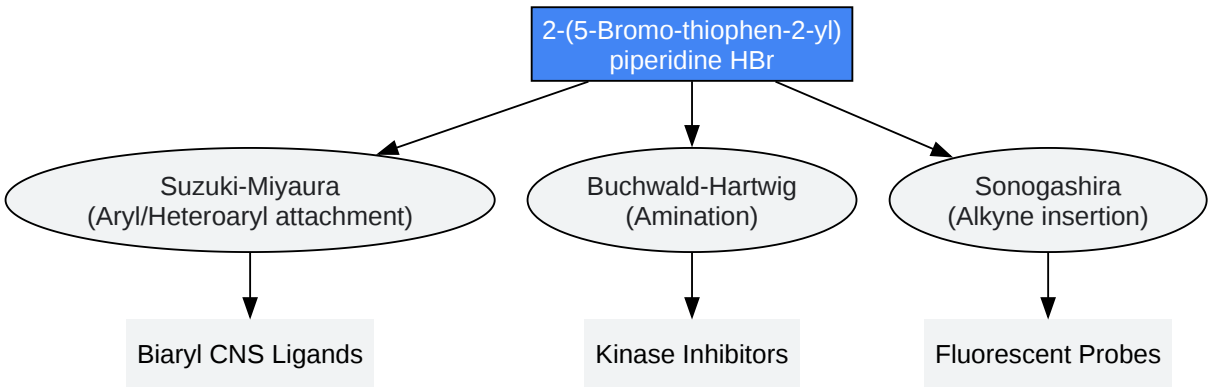
- CNS Agents: Analogs of this structure (without the bromine) are known inhibitors of the dopamine (DAT) and norepinephrine (NET) transporters. The 5-bromo group allows researchers to attach lipophilic tails or polar groups to modulate blood-brain barrier (BBB) penetration.

- Anticoagulants: In Factor Xa inhibitors, the piperidine-thiophene motif is often linked to a central core (e.g., oxazolidinone or pyrazole). The bromine serves as the attachment point for these linkers.

Cross-Coupling Versatility

The C5-Bromine is a "privileged handle" for divergent synthesis.

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Caption: Divergent synthesis pathways utilizing the 5-bromo functional handle.

Handling, Stability, and Safety

Storage Protocols

- Hygroscopicity: HBr salts are prone to absorbing atmospheric moisture. Store in a desiccator or tightly sealed vial.
- Oxidation: Thiophenes can slowly oxidize to sulfoxides/sulfones if exposed to light and air for prolonged periods. Amber glass and inert gas (Argon) storage are mandatory for long-term stability.

Safety (GHS Classification)

- Signal Word: Warning
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.

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  - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and fume hood usage are required.

References

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Sources

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